

Molecular Architecture: The Foundation of Physical Behavior

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Compound of Interest

Compound Name: 5-Butylthiophene-2-carboxylic acid

CAS No.: 63068-74-6

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The physical properties of any compound are a direct consequence of its molecular structure. For 5-alkylthiophene-2-carboxylic acids, three distinct components collectively dictate their characteristics: the thiophene ring, the carboxylic acid group, and the 5-position alkyl chain.

- **The Thiophene Ring:** This five-membered aromatic heterocycle provides a rigid, electron-rich scaffold.^[4] Its aromaticity contributes to the molecule's thermal stability and influences its electronic properties and potential for π - π stacking interactions in the solid state.
- **The Carboxylic Acid Group:** This functional group is the primary driver of intermolecular forces. It acts as both a hydrogen bond donor (from the hydroxyl proton) and acceptor (from the carbonyl oxygen). This capability leads to the formation of strong hydrogen-bonded dimers, significantly impacting melting points, boiling points, and solubility.^{[5][6][7]} It also, of course, imparts acidic properties to the molecule.
- **The Alkyl Chain (R):** The nature of the alkyl group at the 5-position provides a crucial mechanism for tuning the physical properties. As the chain length increases, so does the molecule's nonpolar character and the strength of van der Waals interactions. This systematically alters properties like melting point and solubility.

Caption: General molecular structure of a 5-alkylthiophene-2-carboxylic acid.

Core Physical Properties: A Quantitative Overview

The interplay between the structural components described above gives rise to a predictable, yet nuanced, set of physical properties. Understanding these trends is critical for purification, formulation, and application design.

Melting Point (MP)

The melting point is highly sensitive to the efficiency of crystal lattice packing and the strength of intermolecular forces. For the homologous series of 5-alkylthiophene-2-carboxylic acids, the trend is not linear.

- **Short Chains (C1-C5):** For many homologous series of carboxylic acids, an initial "zigzag" or even a decrease in melting point is observed as the first few methylene groups are added.^[6]^[8] This is because the short, flexible chains can disrupt the efficient crystal packing established by the strong hydrogen-bonding dimers of the parent acid.
- **Longer Chains (>C5):** As the alkyl chain becomes longer, van der Waals forces become increasingly dominant. These forces scale with the surface area of the molecule, leading to a more regular increase in melting point with each additional carbon atom.^[8]^[9]

Compound	Alkyl Group (R)	Melting Point (°C)
5-Methylthiophene-2-carboxylic acid	-CH ₃	135.5 - 141.5
5-Propylthiophene-2-carboxylic acid	-CH ₂ CH ₂ CH ₃	Data not readily available in searched literature
Reference: Thiophene-2-carboxylic acid	-H	125 - 127
Reference: 5-Bromothiophene-2-carboxylic acid	-Br	139 - 144

Data sourced from references[10][11][12][13]. The non-alkylated and bromo-substituted compounds are included for comparative context.

Solubility

Solubility is governed by the "like dissolves like" principle. The dual nature of these molecules—a polar carboxylic acid head and an increasingly nonpolar alkyl tail—results in a strong dependence on both the solute's chain length and the solvent's polarity.

- **Polar Solvents** (e.g., Water, Ethanol): The parent thiophene-2-carboxylic acid and its short-chain alkyl derivatives exhibit some solubility in polar solvents due to hydrogen bonding with the solvent.[5] As the alkyl chain length increases, the hydrophobic character of the molecule dominates, leading to a sharp decrease in solubility in polar solvents.
- **Nonpolar Solvents** (e.g., Toluene, Hexane): Conversely, solubility in nonpolar organic solvents is expected to increase with the length of the alkyl chain.
- **Aprotic Polar Solvents** (e.g., DMSO, THF): These solvents are generally effective at dissolving a wide range of these compounds.

The solubility of carboxylic acids in certain organic solvents can be significantly enhanced by the presence of water.[14]

Acidity (pKa)

The pKa value is a measure of the acidity of the carboxylic acid proton. For 5-alkylthiophene-2-carboxylic acids, the acidity is primarily determined by the carboxyl group attached to the aromatic ring.

- **Electronic Effects:** Alkyl groups are weakly electron-donating through induction. This effect can slightly destabilize the resulting carboxylate anion, making the acid slightly weaker (i.e., having a slightly higher pKa) compared to the unsubstituted thiophene-2-carboxylic acid. However, this effect is generally small. For context, the predicted pKa of 5-bromothiophene-2-carboxylic acid is 3.32 ± 0.10 , with the electron-withdrawing bromine atom increasing the acidity.[10][15]

Spectroscopic Characterization: Elucidating the Structure

Confirming the identity and purity of a synthesized 5-alkylthiophene-2-carboxylic acid requires a suite of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.^{[2][16]}

Spectroscopy Type	Key Features and Expected Observations
¹ H NMR	- Thiophene Protons: Two doublets in the aromatic region (δ 7.0-8.0 ppm), with a characteristic coupling constant ($J \approx 3$-5 Hz). - Carboxylic Acid Proton: A broad singlet far downfield (δ 10-13 ppm), which is exchangeable with D₂O. - Alkyl Protons: Signals in the aliphatic region (δ 0.9-3.0 ppm) with multiplicities and integrations corresponding to the specific alkyl group. The protons on the carbon alpha to the ring will be the most deshielded.[10][16]
¹³ C NMR	- Carbonyl Carbon: A signal in the δ 160-180 ppm range. - Thiophene Carbons: Four distinct signals in the aromatic region (δ 120-150 ppm). - Alkyl Carbons: Signals in the aliphatic region (δ 10-40 ppm).[2][17]
Infrared (IR)	- O-H Stretch: A very broad and strong absorption band from $\sim$2500-3300 cm⁻¹, characteristic of a hydrogen-bonded carboxylic acid dimer. - C=O Stretch: A strong, sharp absorption band around 1680-1710 cm⁻¹. - C-S Stretch: Weaker bands associated with the thiophene ring.[4][10][18]
UV-Vis	- $n \rightarrow \pi^*$ transition: A weak absorption band around 200-215 nm. - $\pi \rightarrow \pi^*$ transition: A stronger absorption band at a higher wavelength, characteristic of the conjugated thiophene system. The alkyl group typically causes only minor shifts.[18][19]
Mass Spec. (MS)	- Molecular Ion Peak (M⁺): The peak corresponding to the molecular weight of the compound. - Fragmentation: Common fragmentation patterns include the loss of -OH (M-17) and -COOH (M-45).

Self-Validating Experimental Protocols

The trustworthiness of any data relies on robust and well-understood experimental methods. The following protocols are designed to be self-validating, with clear checkpoints and rationales for each step.

Protocol 1: Synthesis of a 5-Alkylthiophene-2-carboxylic Acid

This protocol describes a general method via lithiation and carboxylation, a common and effective route for this class of compounds.[\[12\]](#)[\[20\]](#)

Objective: To synthesize 5-propylthiophene-2-carboxylic acid from 2-propylthiophene.

Materials:

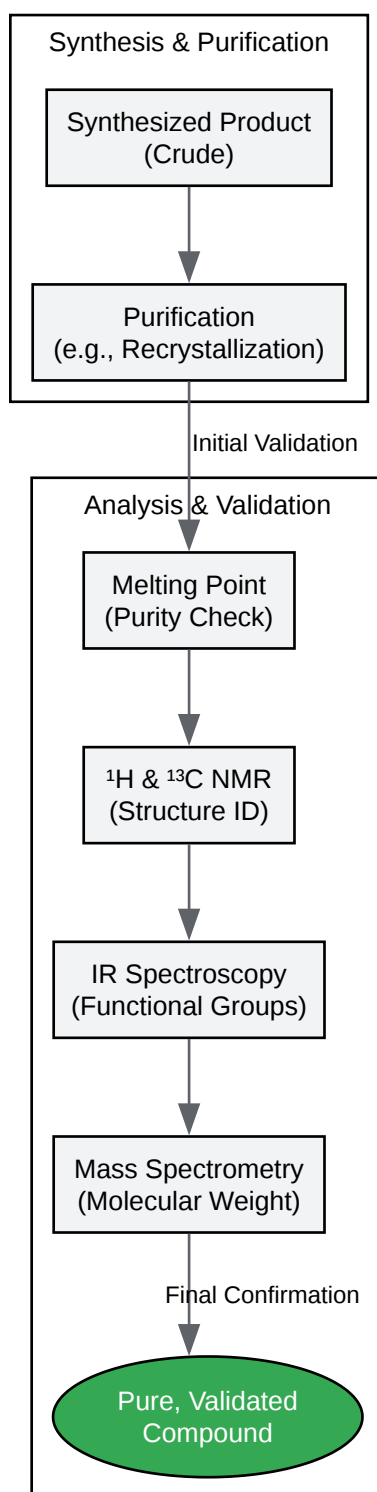
- 2-propylthiophene
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes (e.g., 2.5 M)
- Dry Ice (solid CO₂)
- Hydrochloric Acid (HCl), 2M
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)

Methodology:

- Reaction Setup (The "Why"): To a flame-dried, three-neck round-bottom flask under an inert atmosphere (Nitrogen or Argon), add 2-propylthiophene (1.0 eq) and anhydrous THF. An inert atmosphere and anhydrous conditions are critical because n-BuLi is a very strong base and will react violently with water and oxygen.

- **Lithiation (The "Why"):** Cool the solution to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath. The low temperature is required to control the exothermic reaction and prevent side reactions. Slowly add n-BuLi (1.1 eq) dropwise via syringe. The solution may change color. Stir for 1 hour at $-78\text{ }^{\circ}\text{C}$. The n-BuLi selectively deprotonates the carbon at the 5-position, which is the most acidic proton on the thiophene ring, forming a lithiated intermediate.
- **Carboxylation (The "Why"):** While maintaining the low temperature, carefully add crushed dry ice (an excess, $\sim 3\text{--}4$ eq) to the reaction mixture in small portions. A vigorous reaction may occur. The lithiated intermediate is a potent nucleophile that attacks the electrophilic carbon of CO_2 , forming the lithium carboxylate salt.
- **Quenching & Workup (The "Why"):** Allow the mixture to slowly warm to room temperature. The excess CO_2 will sublime. Quench the reaction by slowly adding 2M HCl until the aqueous layer is acidic (pH $\sim 1\text{--}2$). This protonates the carboxylate salt to form the desired carboxylic acid.
- **Extraction (The "Why"):** Transfer the mixture to a separatory funnel. Extract the product into an organic solvent like diethyl ether (3x). The organic layers are combined. This separates the product from inorganic salts.
- **Purification (The "Why"):** Wash the combined organic layers with water and then brine to remove residual acid and salts. Dry the organic layer over anhydrous MgSO_4 , filter, and remove the solvent under reduced pressure to yield the crude product.
- **Recrystallization:** Purify the crude solid by recrystallization from an appropriate solvent system (e.g., hexanes/ethyl acetate) to obtain the pure 5-propylthiophene-2-carboxylic acid. This is a crucial step for obtaining material with a sharp, reliable melting point.

Protocol 2: Standard Characterization Workflow



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Caption: A self-validating workflow for the characterization of new compounds.

Conclusion

The 5-alkylthiophene-2-carboxylic acids are a functionally rich and tunable class of molecules. Their physical properties—melting point, solubility, and acidity—are governed by a delicate balance of hydrogen bonding from the carboxylic acid group, the aromatic nature of the thiophene ring, and van der Waals forces contributed by the alkyl chain. By understanding these structure-property relationships and employing robust, self-validating experimental protocols, researchers can confidently synthesize, characterize, and deploy these valuable compounds in the pursuit of new medicines and materials.

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